

4-methylundecane purity assessment methods

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Compound Focus: 4-Methylundecane

CAS No.: 2980-69-0

Cat. No.: S562483

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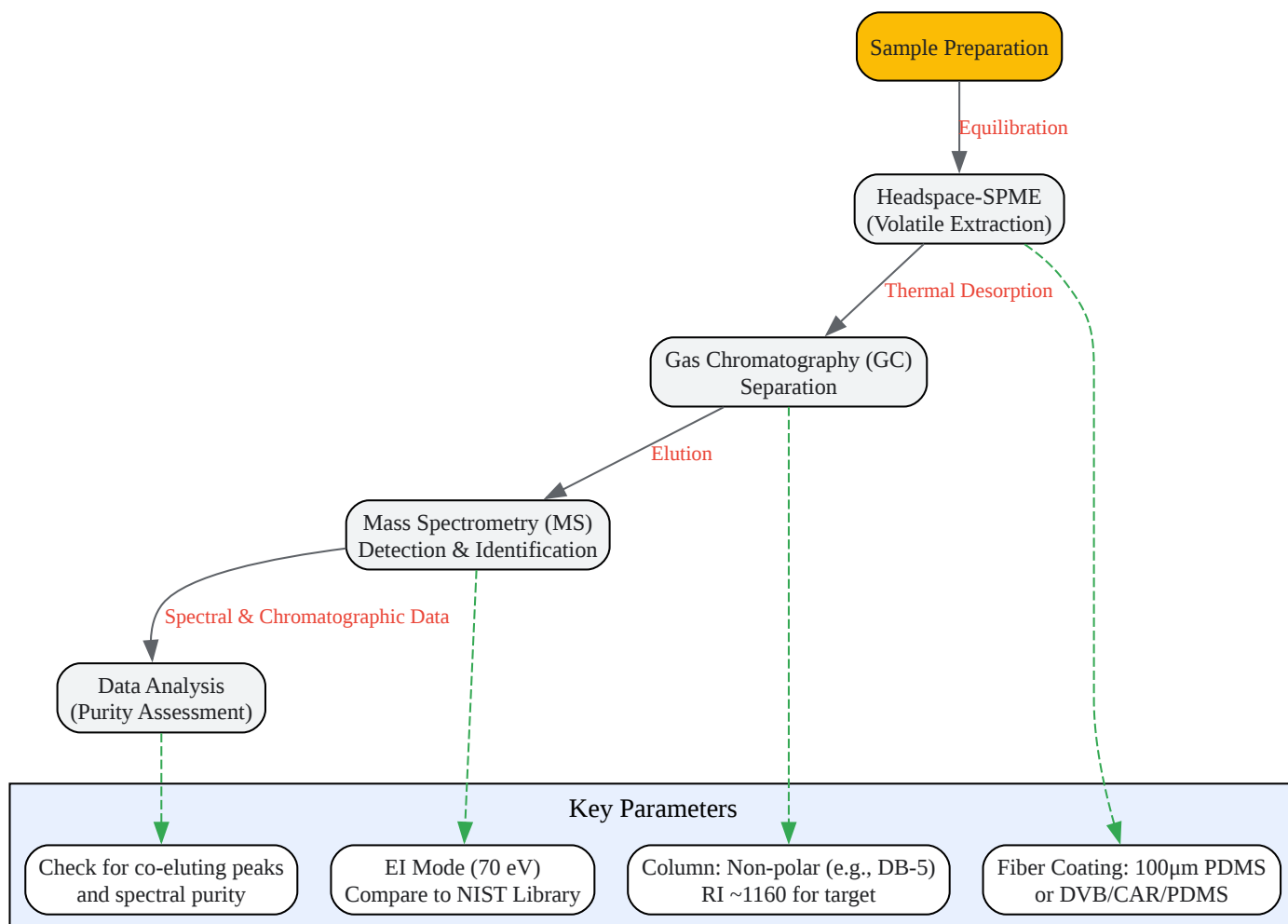
Chemical Identity & Reference Data

The table below summarizes the key physicochemical properties of **4-methylundecane** (CAS: 2980-69-0), which are fundamental for its identification in analytical methods [1] [2].

Property	Value / Description
Chemical Formula	C ₁₂ H ₂₆ [1]
Molecular Weight	170.3348 g/mol [1]
CAS Registry Number	2980-69-0 [1]
Boiling Point	483.0 K (209.9 °C) [1]
Melting Point	206.5 K (-66.7 °C) [1]
Retention Index (RI)	Approximately 1160 on non-polar stationary phases (e.g., SE-30, OV-1, HP-5 MS) [2]

Experimental Workflow for Purity Analysis

Based on common practices in analytical chemistry for volatile organic compounds, here is a generalized workflow for assessing the purity of a compound like **4-methylundecane**. This workflow is synthesized from methodologies used in the analysis of complex volatile mixtures [3] [4] [5].



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Frequently Asked Questions & Troubleshooting

Here are some common challenges and solutions based on general best practices in gas chromatography and mass spectrometry.

Challenge / Question	Possible Cause & Solution
<p> Poor or No Signal in GC-MS • SPME Fiber Issues: Fiber may be degraded or contaminated. <i>Solution</i>: Re-condition the fiber according to the manufacturer's specifications before use [4] [5]. • Incomplete Desorption: Ensure the GC inlet temperature is high enough (e.g., 250°C) for complete transfer of the analyte [5]. Peak Tailing or Broadening • Active Sites in Inlet/Liner: Use a deactivated liner. <i>Solution</i>: Regularly replace the GC inlet liner, especially after analyzing high-boiling point or "dirty" samples. • Incorrect Column Temperature: The oven temperature program may not be optimal. Co-elution of Impurities • Insufficient Chromatographic Resolution: The method cannot separate the target compound from impurities. <i>Solution</i>: Optimize the GC temperature ramp rate. Using comprehensive two-dimensional GC (GC×GC) can dramatically improve separation, as demonstrated in complex volatilome studies [3]. Confirming Peak Identity • Reliance on Single Data Point: Matching based on retention time or mass spectrum alone can be misleading. <i>Solution</i>: Use a two-point minimum identification system. Compare the sample's Retention Index (should be ~1160 on a non-polar column) with its mass spectrum against an authentic standard or the NIST database for high-confidence identification [4] [2]. </p>	

Key Recommendations for Researchers

To ensure accurate purity assessment, I recommend you take the following steps, as direct protocols are not available:

- **Source a Certified Standard**: The most reliable approach is to obtain a high-purity certified reference material (CRM) of **4-methylundecane**. You can then compare your sample's chromatographic retention time and mass spectrum directly against the CRM.
- **Leverage Public Databases**: Use the **NIST Chemistry WebBook** as a primary resource for reference mass spectra and retention index data to support compound identification [1] [2].
- **Apply Advanced Chemometrics**: For complex mixtures, employ mathematical resolution techniques like **Multivariate Curve Resolution-Alternating Least Squares (MCR-ALS)**. This method can help deconvolute overlapping peaks in your chromatogram, revealing impurities that are otherwise hidden [4].

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References

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